

An In-depth Technical Guide on 4-Formylphenylboronic Acid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	4-Formylphenylboronic acid	
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Audience: Researchers, scientists, and drug development professionals.

Core Subject: Physicochemical Properties of **4-Formylphenylboronic Acid**

This document provides core physicochemical data for **4-Formylphenylboronic acid**, a bifunctional molecule utilized as a building block in the synthesis of various organic compounds.[1] Its utility spans from an enzyme stabilizer in industrial applications to a crucial reagent in catalytic reactions.[1][2]

Physicochemical Data

The fundamental molecular properties of **4-Formylphenylboronic acid** are summarized below. This data is essential for stoichiometric calculations in synthesis, analytical characterization, and computational modeling.



Identifier	Value
Chemical Name	4-Formylphenylboronic acid
Synonyms	4-(Dihydroxyboryl)benzaldehyde, 4- Boronobenzaldehyde[2][3]
Molecular Formula	C7H7BO3[1][2][4][5]
Molecular Weight	149.94 g/mol [1][2][4][5]
CAS Number	87199-17-5[2][5]

Experimental Protocols

The molecular weight and formula are fundamental properties derived from the compound's atomic composition. These values are typically confirmed through standard analytical techniques such as mass spectrometry and elemental analysis. As these are universally accepted standard procedures, detailed experimental protocols are not provided in this context.

Data Visualization

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.

Caption: Relationship between **4-Formylphenylboronic acid** and its molecular properties.

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References

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